Technical Guide: Solubility and Handling of Desmethyl Gabazine

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Compound of Interest

Compound Name:	*Desmethyl Gabazine*
CAS No.:	*835870-49-0*
Cat. No.:	*B564771*

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CAS: 835870-49-0 Formula: $C_{14}H_{15}N_3O_3$ Molecular Weight: 273.29 g/mol Parent Compound: Gabazine (SR-95531)[1][2]

Executive Summary

Desmethyl gabazine is the O-desmethyl derivative of the selective GABA_A receptor antagonist Gabazine (SR-95531). Structurally, it differs from the parent compound by the presence of a phenolic hydroxyl group (-OH) in place of a methoxy group ($-OCH_3$). This modification alters its physicochemical profile, specifically increasing polarity and introducing pH-dependent solubility behavior not present in the parent molecule.

While Gabazine has well-documented solubility profiles (Water: ~25 mM; DMSO: >75 mM), **Desmethyl gabazine** lacks widespread empirical solubility data in public vendor specifications. Consequently, this guide provides a derived solubility framework based on structure-activity relationships (SAR) and standard medicinal chemistry protocols for phenolic zwitterions.

Core Recommendation: Always establish a primary stock solution in anhydrous DMSO (Dimethyl Sulfoxide) before attempting aqueous dilution. Direct dissolution in neutral water is

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risky due to potential zwitterionic aggregation.

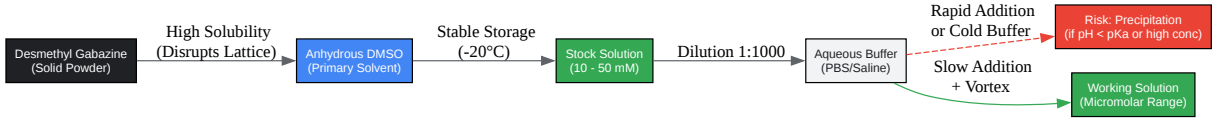
Physicochemical Profile & Solubility Logic

To understand the solubility behavior of **Desmethyl gabazine**, one must analyze the functional group shift from the parent compound.

Feature	Gabazine (SR-95531)	Desmethyl Gabazine	Solubility Impact
R-Group	Methoxy (-OCH_3)	Hydroxyl (-OH)	Increases polarity; introduces H-bond donor.
Character	Neutral / Basic	Phenolic / Zwitterionic	The -OH group is weakly acidic (pKa ~10).
LogP (Est)	~1.2	~0.8	Lower LogP suggests higher theoretical aqueous affinity, but crystal lattice energy may oppose this.
Primary Solvent	DMSO, Water	DMSO	DMSO is required to disrupt intermolecular H-bonds.

Mechanistic Solubility Pathway

The following diagram illustrates the decision logic for solubilizing **Desmethyl gabazine** compared to its parent.



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Figure 1: Solubilization workflow emphasizing the necessity of a DMSO "carrier" phase to prevent aggregation during aqueous transition.

Solubility Data & Thresholds

Dimethyl Sulfoxide (DMSO)[3]

- Solubility: High (Estimated >50 mM).
- Rationale: DMSO effectively solvates both the aromatic core and the polar hydroxyl/amine functionalities.
- Protocol: Used for creating long-term storage stocks.[3][4][5]

Water / Physiological Saline (PBS)

- Solubility: Moderate to Low (Estimated <10 mM directly).
- Rationale: Unlike Gabazine, which is often supplied as a hydrobromide salt (HBr) to enhance water solubility, **Desmethyl gabazine** (if supplied as a free base/zwitterion) will have poor water solubility. The phenolic proton can form intermolecular hydrogen bonds, leading to aggregation.
- pH Sensitivity: Solubility will increase at pH > 10 (deprotonation of phenol) or pH < 4 (protonation of amine), but these extremes are physiologically irrelevant. At pH 7.4, solubility is lowest.

Experimental Protocols

Protocol A: Preparation of 25 mM Master Stock (DMSO)

Purpose: Create a stable, high-concentration stock for long-term storage.

- Calculate Mass:
  - Target Concentration: 25 mM

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- Volume: 1 mL[3]
- Required Mass:

  .

- Solvent Addition:
  - Weigh ~6.8 mg of **Desmethyl gabazine** into a sterile amber glass vial.
  - Add anhydrous DMSO (molecular biology grade) to the vial.
  - Note: Do not add water yet.
- Dissolution:
  - Vortex vigorously for 30 seconds.
  - If particulates remain, sonicate in a water bath at 35°C for 5 minutes.
  - Visual Check: Solution must be optically clear.
- Storage:
  - Aliquot into 50 µL volumes to avoid freeze-thaw cycles.
  - Store at -20°C (stable for 6 months) or -80°C (stable for 1 year).

Protocol B: Preparation of Working Solution (Aqueous)

Purpose: Dilute stock for electrophysiology or cell culture (Target: 10 µM - 100 µM).

- Pre-warm Buffer: Warm your ACSF (Artificial Cerebrospinal Fluid) or PBS to 25–37°C. Cold buffers promote precipitation.
- Stepwise Dilution (The "Drop-wise" Method):
  - Place the required volume of buffer in a vortexing tube.

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  - While vortexing the buffer gently, add the DMSO stock drop-wise into the center of the liquid vortex.
  - Critical: Do not add buffer to the DMSO stock; this causes a localized high-concentration interface that precipitates the compound.
- Final Solvent Concentration: Ensure final DMSO concentration is <0.1% (v/v) to avoid solvent effects on GABA receptors.

Protocol C: Self-Validating Solubility Limit Test

Since specific data is sparse, use this protocol to verify solubility in your specific buffer.

- Prepare a 10 mM DMSO stock.[3][4]
- Aliquot 100 µL of PBS into a clear 96-well plate.
- Titrate DMSO stock into the PBS in 0.5 µL increments.
- Measure Absorbance at 600 nm (turbidity) after each addition.
- Endpoint: A sharp rise in OD600 indicates the solubility limit (precipitation point).

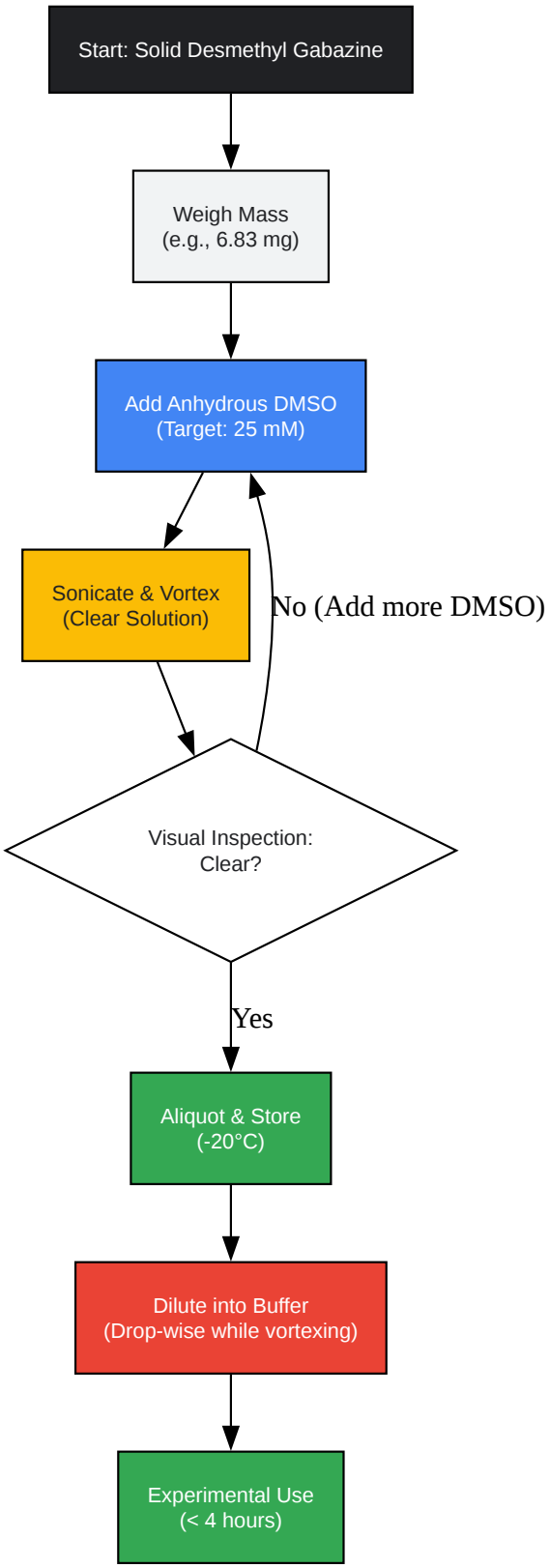
Troubleshooting & Stability

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Issue	Cause	Corrective Action
Cloudiness on Dilution	"Crash-out" precipitation due to hydrophobic aggregation.	1. Warm the buffer to 37°C.2. Sonicate the working solution.3. Lower the stock concentration (e.g., dilute stock to 5 mM before adding to water).
Yellow Discoloration	Oxidation of the phenolic group.	Discard immediately. Phenols are prone to oxidation. Always store under inert gas (Nitrogen/Argon) if possible.
Inconsistent Data	Adsorption to plastics.	Use glass or low-binding polypropylene tips and tubes. Lipophilic compounds can stick to standard plastics.

Workflow Visualization

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Figure 2: Step-by-step preparation protocol ensuring solution stability.

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References

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